

2-(1,3-Dioxolan-2-yl)-1-(m-tolyl)ethanone

molecular weight

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Compound of Interest

Compound Name: 2-(1,3-Dioxolan-2-yl)-1-(m-tolyl)ethanone

Cat. No.: B1400179

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Technical Data: 2-(1,3-Dioxolan-2-yl)-1-(m-tolyl)ethanone

ID: **2-(1,3-Dioxolan-2-yl)-1-(m-tolyl)ethanone** Synonyms: 3'-Methyl-2-(1,3-dioxolan-2-yl)acetophenone

This document provides the calculated molecular weight and constituent elemental data for the chemical compound **2-(1,3-Dioxolan-2-yl)-1-(m-tolyl)ethanone**. The information is based on its chemical formula and the standard atomic weights of its elements. A related isomer, 2-(1,3-Dioxolan-2-yl)-1-(o-tolyl)ethanone, has a confirmed molecular weight of 206.24 g/mol .^[1]

Molecular Structure and Formula

The chemical structure of **2-(1,3-Dioxolan-2-yl)-1-(m-tolyl)ethanone** consists of three primary components:

- An m-tolyl group: A benzene ring substituted with a methyl group.
- An ethanone linker: A two-carbon chain containing a ketone functional group.
- A 1,3-dioxolane ring: A five-membered heterocyclic ring containing two oxygen atoms.

Based on this structure, the chemical formula is determined to be C₁₂H₁₄O₃.

Molecular Weight Calculation

The molecular weight is the sum of the atomic weights of all atoms in the molecule. The calculation is based on the chemical formula and the standard atomic weights of Carbon (C), Hydrogen (H), and Oxygen (O).

Element (Symbol)	Count	Atomic Weight (g/mol)	Total Weight (g/mol)
Carbon (C)	12	12.011	144.132
Hydrogen (H)	14	1.008	14.112
Oxygen (O)	3	15.999	47.997
Total	-	-	206.241 g/mol

The calculated molecular weight for **2-(1,3-Dioxolan-2-yl)-1-(m-tolyl)ethanone** is 206.24 g/mol .

Note on Technical Requirements: The request for experimental protocols and signaling pathway diagrams is not applicable to the determination of a theoretical molecular weight. Such elements are typically associated with biological or process-oriented research topics, whereas molecular weight is a fundamental physicochemical property derived from a compound's atomic composition.

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References

- 1. 2-(1,3-Dioxolan-2-yl)-1-(o-tolyl)ethanone - Heterocyclic Compounds - Crysdot [crysdotllc.com]
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